

Synthesis of (R)-lamivudine sulfoxide reference standard

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Compound of Interest

Compound Name: (R)-lamivudine sulfoxide

CAS No.: 160552-54-5

Cat. No.: B608443

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Application Note: Synthesis and Purification of **(R)-Lamivudine Sulfoxide** Reference Standard

Abstract & Regulatory Context

In the development of antiretroviral therapies like Lamivudine (3TC), the control of oxidative impurities is a critical quality attribute mandated by ICH Q3A(R2) and Q3B(R2) guidelines. Lamivudine, a nucleoside reverse transcriptase inhibitor (NRTI), contains a sulfur atom within its 1,3-oxathiolane ring. This sulfur is susceptible to oxidation, yielding two diastereomeric sulfoxides: **(R)-Lamivudine Sulfoxide** and (S)-Lamivudine Sulfoxide.

Regulatory bodies (USP, EP) require the identification and quantification of these impurities. While the (S)-sulfoxide is often the kinetic product, the (R)-sulfoxide (often designated as Impurity H in various catalogs or specific pharmacopeial contexts) requires a high-purity reference standard for accurate HPLC retention time mapping and response factor calculation.

This application note details a robust protocol for the controlled synthesis of the sulfoxide mixture using Sodium Periodate (

), followed by the isolation of the specific (R)-diastereomer via Preparative HPLC.

Chemical Background & Stereochemistry

Lamivudine is the

enantiomer.^[1] Upon oxidation, the sulfur atom becomes a new chiral center. Because the starting material is a single enantiomer, the products are diastereomers, not enantiomers.

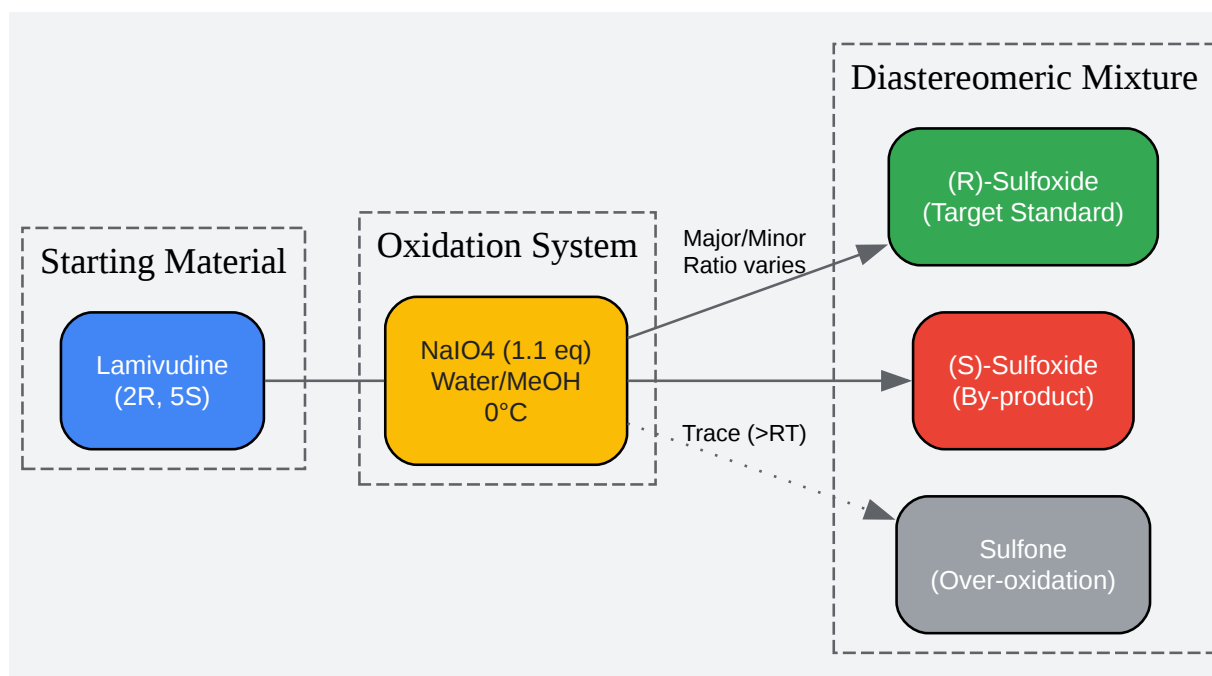
- Substrate: Lamivudine (2R, 5S)^{[1][2][3]}
- Oxidant: Sodium Periodate (selectively yields sulfoxide over sulfone at controlled temperatures).
- Target: **(R)-Lamivudine Sulfoxide** (Configuration:

).
- By-product: (S)-Lamivudine Sulfoxide (Configuration:

).^[2]

The stereochemical outcome is dictated by the approach of the oxidant relative to the steric bulk of the cytosine and hydroxymethyl groups.

Figure 1: Reaction Pathway^[4]



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Caption: Oxidative pathway of Lamivudine. Control of temperature is critical to minimize sulfone formation.

Experimental Protocol

Reagents and Equipment

Reagent/Equipment	Grade/Specification	Function
Lamivudine API	>99% Purity	Starting Material
Sodium Periodate ()	ACS Reagent, 99.8%	Oxidant
Methanol (MeOH)	HPLC Grade	Solvent
Ammonium Acetate	HPLC Grade	Buffer Component
Prep-HPLC System	UV detector, Fraction Collector	Purification
C18 Column (Prep)	19 x 150 mm, 5 m	Stationary Phase

Synthesis of Sulfoxide Mixture

Rationale: Sodium periodate is chosen over hydrogen peroxide because it allows for stricter stoichiometric control, reducing the risk of over-oxidation to the sulfone (which is pharmacologically distinct and a separate impurity).

- **Dissolution:** Charge 1.0 g (4.36 mmol) of Lamivudine into a 100 mL round-bottom flask. Add 20 mL of water:methanol (1:1 v/v). Stir until fully dissolved.
- **Cooling:** Place the flask in an ice bath and cool to 0–5 °C. Insight: Kinetic control at low temperature is essential to prevent sulfone formation.
- **Oxidation:** Dissolve 1.02 g (4.8 mmol, 1.1 eq) of Sodium Periodate in 10 mL of water. Add this solution dropwise to the Lamivudine mixture over 20 minutes, maintaining temperature < 5 °C.
- **Reaction:** Stir at 0 °C for 2 hours. Monitor by HPLC (see Section 3.3).
- **Quench:** Once starting material is < 1%, quench excess oxidant by adding 0.5 mL ethylene glycol. Stir for 10 minutes.
- **Workup:** Evaporate methanol under reduced pressure. The remaining aqueous phase contains the diastereomeric mixture of sulfoxides and inorganic salts.
- **Desalting (Preliminary):** Pass the aqueous solution through a short pad of C18 silica (SPE cartridge) or proceed directly to Prep-HPLC if the salt load is manageable.

Isolation of (R)-Isomer via Preparative HPLC

Rationale: Crystallization is often insufficient for separating diastereomers with such similar polarities. Preparative HPLC is the only reliable method to achieve the >98% purity required for a Reference Standard.

Chromatographic Conditions:

- **Column:** C18 Prep Column (e.g., Waters XBridge or Phenomenex Luna), 19 x 150 mm, 5 m.

- Mobile Phase A: 20 mM Ammonium Acetate, pH 3.8 (Adjusted with Acetic Acid).
- Mobile Phase B: Methanol.
- Flow Rate: 15–20 mL/min (system dependent).
- Detection: UV at 270 nm.^[4]
- Gradient:
 - 0 min: 5% B
 - 15 min: 20% B (Slow gradient maximizes resolution)
 - 20 min: 90% B (Wash)

Fraction Collection Protocol:

- Inject 1–2 mL of the crude aqueous mixture.
- The two diastereomers will elute close together. Typically, the (S)-sulfoxide elutes first, followed by the (R)-sulfoxide. Note: Elution order must be confirmed by analytical injection against a known mixture if available, or by NMR post-isolation.
- Collect the peak corresponding to the second major diastereomer (assuming standard C18 selectivity).
- Pool fractions with purity >99.0%.
- Lyophilization: Freeze-dry the pooled fractions. Do not use rotary evaporation at high heat (>40°C) as sulfoxides can be thermally unstable or undergo epimerization.

Characterization & Validation

To certify the material as a Reference Standard, the following data is required.

Analytical HPLC (Purity Check)

Using the USP monograph conditions for Lamivudine Impurities:

- Column: L1 packing (C18), 4.6 mm x 25 cm.
- Mobile Phase: MeOH : Ammonium Acetate Buffer (5:95).[4]
- Acceptance Criteria: The (R)-sulfoxide peak must be distinct from the (S)-sulfoxide and the parent Lamivudine. Purity should be 98.0%.[4]

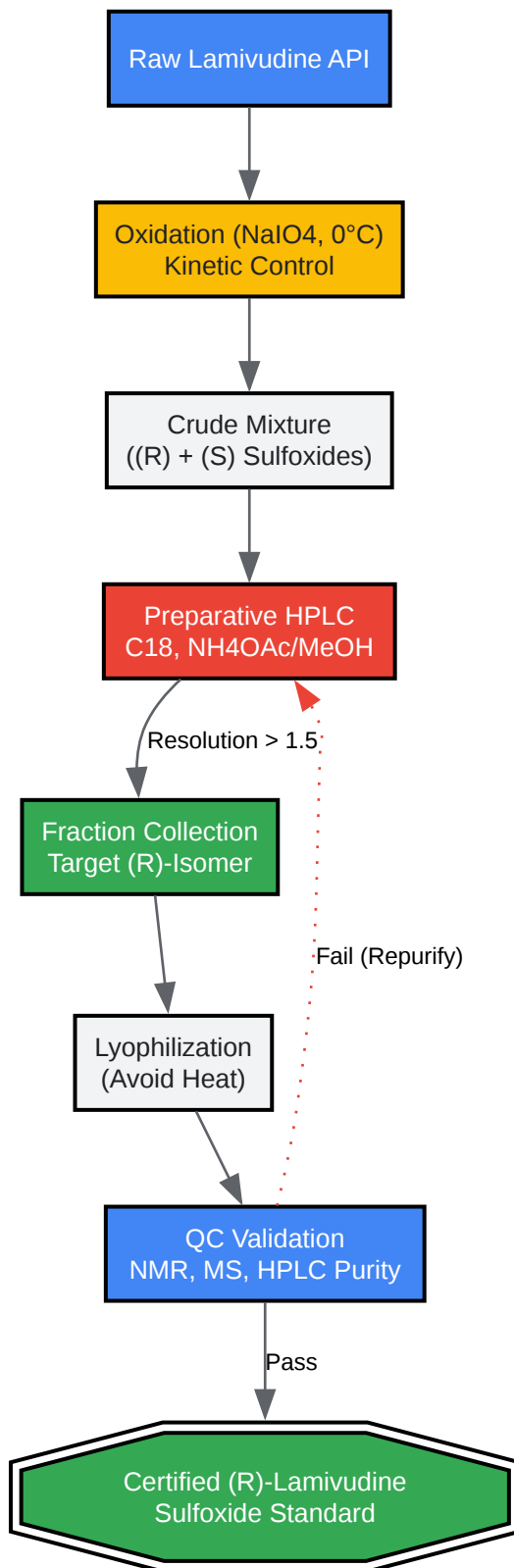
Mass Spectrometry (MS)

- Technique: LC-MS (ESI+).
- Expected Result:
Da (Lamivudine 229.05 + 16 Da).
- Differentiation: MS alone cannot distinguish diastereomers; it confirms the oxidation state.

Nuclear Magnetic Resonance (NMR)

This is the definitive proof of structure. The chemical shift of the proton at the C2 position (between S and O) and the C5 position will differ between isomers due to the anisotropy of the S=O bond.

- Solvent: DMSO-
.
- Key Signals:
 - Compare the H-2 (oxathiolane) signal.[3] In the (R)-isomer, the oxygen of the sulfoxide may spatially interact differently with the hydroxymethyl group compared to the (S)-isomer, causing a distinct shift (typically 5.2–5.5 ppm range).
 - Verify the integrity of the cytosine ring protons to ensure no degradation occurred there.

Figure 2: Production Workflow[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the isolation of the reference standard.

Storage and Stability

Sulfoxides are generally stable but can be hygroscopic.

- Container: Amber glass vial (light protection).
- Atmosphere: Argon or Nitrogen headspace.
- Temperature: -20 °C for long-term storage.

References

- United States Pharmacopeia (USP). Lamivudine Monograph & Reference Standards. USP-NF. (Lists "Lamivudine Resolution Mixture B" and specific sulfoxide impurities).
- PubChem. Lamivudine Sulfoxide Compound Summary. National Library of Medicine. (Provides chemical structure and physical property data).
- Venkatasai Life Sciences. Lamivudine Impurity Profiling.[5] (Identifies Impurity H as the (R)-Sulfoxide and provides structural context).
- Organic Chemistry Portal. Sodium Periodate Oxidations. (Mechanistic background on Malaprade and sulfide oxidation).
- Simson Pharma. Lamivudine Sulfoxide Impurity Standards. (Commercial availability and CAS registry confirmation).

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